

Technical Support Center: Optimizing GA4+7 Application for Fruit Development

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Compound of Interest

Compound Name: Gibberellin A7

Cat. No.: B196265

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the application of GA4+7 for enhancing fruit development. It includes troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and a summary of quantitative data.

Troubleshooting Guides

This section addresses specific issues that may arise during experimentation with GA4+7.

Issue	Potential Cause	Troubleshooting Steps
Ineffective Russet Control in Apples	Incorrect application timing.	Ensure the first application is at the beginning of petal fall, with 3-4 subsequent sprays at 7-10 day intervals. [1] [2]
Inadequate concentration.	Verify the concentration is within the recommended range of 5-20 mg/L. [2] [3] [4]	
Unfavorable environmental conditions (high humidity, wet weather).	While GA4+7 makes the skin more elastic, extreme weather can still cause russetting. [1] [3] Consider using coatings that repel water as a supplementary measure. [1]	
Tank-mixing with certain pesticides.	Some pesticides can reduce the efficacy of GA4+7. [4] Conduct a small-scale trial to test for any negative interactions before large-scale application.	
Poor Fruit Shape or Size Improvement	Application outside the optimal window.	For improving fruit shape ("typiness") in apples, applications are most effective during the bloom period. [5] [6] For size enhancement in citrus, apply during early fruit development. [5]
Insufficient concentration or coverage.	Ensure a uniform spray covers the entire plant. [7] Concentrations of 10-20 ppm are generally recommended for apples and pears. [5]	
Cultivar-specific response.	Different fruit cultivars may respond differently to GA4+7	

applications.[8] It may be necessary to adjust concentrations and timings based on the specific cultivar being tested.

Reduced Return Bloom in the Following Season

High concentrations of GA4+7.

The use of GA4+7, especially at higher concentrations, can inhibit flower bud formation for the following season.[4][8]

Application timing.

Applications from before bloom to 35 days after full bloom have been shown to inhibit flower bud formation.[8]

To manage biennial bearing, this effect can be used strategically.[8] If reduced return bloom is undesirable, consider using the lowest effective concentration for the desired outcome.

Phytotoxicity or Negative Plant Reactions

Application during extreme temperatures.

Avoid applying GA4+7 when temperatures are below 7°C or above 32°C.[9]

Use of surfactants or other additives.

It is generally recommended not to use surfactants or other spray additives with commercial GA4+7 products unless specified by the manufacturer.[1]

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for GA4+7 in fruit development?

A1: GA4+7, a mixture of gibberellins A4 and A7, primarily works by promoting cell elongation and division.[\[5\]](#) In the context of fruit development, this leads to several beneficial effects:

- Increased Skin Elasticity: GA4+7 enhances the plasticity of the fruitlet skin, which helps prevent the microscopic cracks that lead to russetting.[\[10\]](#)
- Cell Enlargement: It causes the enlargement of epidermal and hypodermal cells, contributing to improved fruit size and shape.[\[10\]](#)
- Stimulation of Physiological Processes: It influences various processes including fruit set, and can reduce premature fruit drop.[\[5\]](#)

Q2: What is the optimal timing for GA4+7 application to control russetting in apples?

A2: For effective russet control in apples, it is recommended to apply GA4+7 multiple times. The first application should be at the beginning of the petal fall stage.[\[2\]](#)[\[4\]](#) This should be followed by three to four additional sprays at 7 to 10-day intervals.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q3: Can GA4+7 be used to improve fruit shape?

A3: Yes, GA4+7 is used to improve the shape, or "typiness," of certain apple cultivars, such as 'Red Delicious'.[\[7\]](#)[\[11\]](#) For this purpose, applications are typically made during the full bloom period.[\[7\]](#)

Q4: Are there any known interactions with other plant growth regulators?

A4: Yes, GA4+7 can interact with other plant growth regulators. For instance, tank-mixing GA4+7 with the gibberellin inhibitor prohexadione-calcium (Apogee) has been shown to increase the efficacy of russet control in some studies.[\[3\]](#) It is also sometimes used in combination with 6-benzyladenine (6-BA) to improve fruit shape and for fruit thinning.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Q5: What are the potential side effects of GA4+7 application?

A5: The most significant potential side effect is the inhibition of return bloom in the following season, especially at higher concentrations.[\[4\]](#)[\[8\]](#) Additionally, in some cultivars like 'Honeycrisp', it may advance maturation, leading to softer fruit with lower acidity at harvest.[\[8\]](#)

Quantitative Data Summary

Table 1: Recommended GA4+7 Application Rates and Timings for Various Fruits

Fruit Type	Objective	Concentration (ppm)	Application Timing
Apples	Russet Control	5 - 20	3-4 applications at 7-10 day intervals, starting at petal fall. [1] [2] [3]
Fruit Shape Improvement	12.5 - 25	Full bloom to the end of full bloom. [7]	
Fruit Set Enhancement	10 - 20	During the bloom period. [5]	
Pears	Fruit Set Enhancement	10 - 20	During the bloom period. [5]
Cherries	Reduce Fruit Drop	20 - 50	At full bloom. [5]
Citrus	Improve Fruit Size	10 - 15	During early fruit development. [5]

Table 2: Efficacy of GA4+7 in Russet Control on 'Golden Delicious' Apples

Treatment	Concentration (mg/L)	Application Schedule	Fruit without Russetting (%)	Reduction in Russeted Fruit Index (%)
Control	0	No treatment	16.2	N/A
GA4+7	4	4 applications at 7-10 day intervals from petal fall	61.1	13.4
GA4+7	5	4 applications at 7-10 day intervals from petal fall	74.3	Not specified

Data synthesized from a study on 'Golden Delicious' apples.[\[2\]](#)

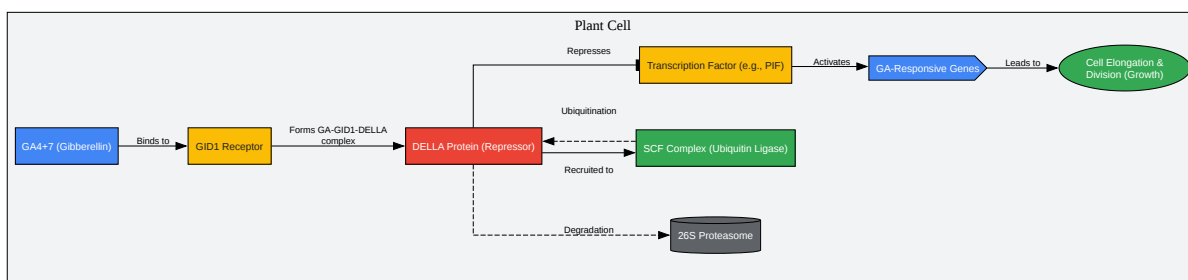
Experimental Protocols

Protocol 1: Evaluation of GA4+7 for Russet Control in Apples

- Plant Material: Use a susceptible apple cultivar such as 'Golden Delicious'. Trees should be of uniform age and vigor.
- Experimental Design: A randomized complete block design with a minimum of 4 replications. Each experimental unit should consist of a single tree.
- Treatments:
 - Control (untreated).
 - GA4+7 at 5 mg/L.
 - GA4+7 at 10 mg/L.
 - GA4+7 at 20 mg/L.
- Application:

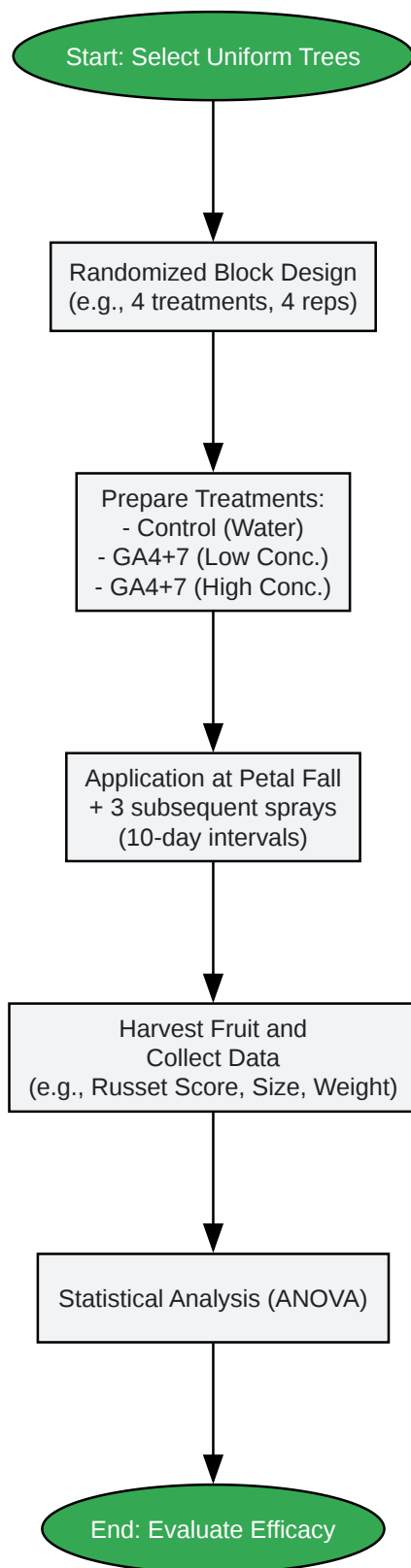
- Prepare spray solutions on the day of application.
- The first application should be made at the petal fall stage.
- Subsequent applications should be made at 10-day intervals for a total of four applications.
- Spray trees to the point of drip, ensuring thorough coverage of developing fruitlets.
- Data Collection:
 - At harvest, randomly select 100 fruits per tree.
 - Assess russeting on each fruit using a grading scale (e.g., percentage of surface area affected).
- Statistical Analysis: Analyze the data using ANOVA to determine the effect of different GA4+7 concentrations on russet incidence and severity.

Visualizations



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Caption: Simplified Gibberellin (GA4+7) signaling pathway in a plant cell.



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Caption: Experimental workflow for evaluating GA4+7 efficacy.

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